

# Safeguarding Your Research: A Guide to Handling Diphenylgermanium Dichloride

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## Compound of Interest

Compound Name: Diphenylgermanium dichloride

Cat. No.: B159199

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Diphenylgermanium dichloride**, a moisture-sensitive and hazardous organometallic compound. Adherence to these procedural steps is critical to mitigate risks and ensure proper disposal.

## Chemical and Physical Properties

A summary of the key quantitative data for **Diphenylgermanium dichloride** is presented below for easy reference.

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>10</sub> Cl <sub>2</sub> Ge[1][2][3]
Molecular Weight	297.75 g/mol [1][4][5]
Appearance	Colorless to light yellow liquid[1][5]
Boiling Point	100 °C at 0.005 mmHg[4][5][6]
Density	1.415 g/mL at 25 °C[1][4][5]
Flash Point	113 °C (235.4 °F) - closed cup[1][4]
Refractive Index	n <sub>20/D</sub> 1.5975[4][5]

## Hazard Identification and Personal Protective Equipment (PPE)

**Diphenylgermanium dichloride** is classified as a hazardous substance with the following risk profile:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[2][4]
- Skin Corrosion/Irritation: Causes skin irritation, with some sources indicating it can cause severe skin burns.[2][4][7][8]
- Eye Damage/Irritation: Causes serious eye irritation and potentially severe eye damage.[2][4][8]
- Respiratory Irritation: May cause respiratory irritation.[2][4]
- Moisture Sensitivity: Reacts slowly with moisture.[2][5]

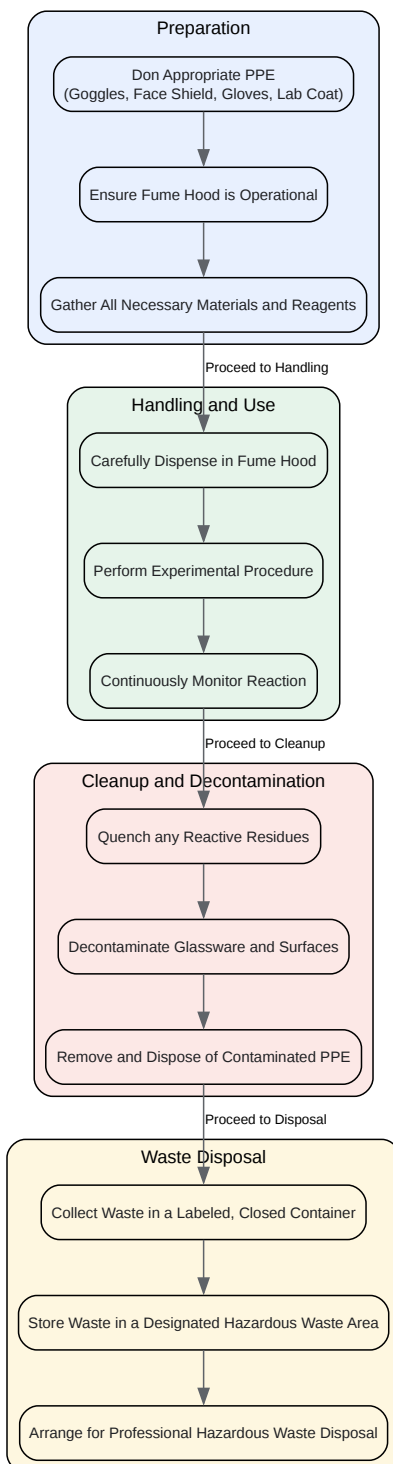
Due to these hazards, the following Personal Protective Equipment (PPE) is mandatory when handling this compound:

- Eye and Face Protection: Chemical splash goggles are required. For operations with a higher risk of splashing, a face shield should be worn in addition to goggles.[4][9][10]
- Skin Protection: Chemically resistant gloves are essential. A lab coat must be worn, and for larger quantities or procedures with a high risk of splashing, a chemical-resistant apron or gown is recommended.[9][11]
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. If exposure to vapors or aerosols is possible, a respirator with a type ABEK (EN14387) filter is necessary.[4]
- Footwear: Closed-toe shoes are required in any laboratory setting where chemicals are handled.[12]

## Experimental Workflow for Safe Handling

The following diagram outlines the procedural steps for the safe handling of **Diphenylgermanium dichloride**, from preparation to disposal.

Safe Handling Workflow for Diphenylgermanium Dichloride



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Caption: Workflow for safe handling of **Diphenylgermanium dichloride**.

## Operational and Disposal Plans

### Handling and Storage:

- Ventilation: Always handle **Diphenylgermanium dichloride** in a certified chemical fume hood to minimize inhalation exposure.
- Inert Atmosphere: Due to its moisture sensitivity, handle and store the compound under a dry, inert atmosphere (e.g., nitrogen or argon).<sup>[2]</sup>
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.<sup>[2]</sup>
- Spills: In the event of a spill, absorb the material with an inert absorbent material such as sand, silica gel, or a universal binder.<sup>[2]</sup> Collect the absorbed material into a suitable, closed container for disposal.

### First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.<sup>[2]</sup>
- Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention.<sup>[2]</sup>
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.<sup>[2]</sup>
- Ingestion: Clean the mouth with water and seek immediate medical attention.<sup>[2]</sup>

### Disposal Plan:

- Waste Classification: All waste containing **Diphenylgermanium dichloride** is classified as hazardous waste.<sup>[2]</sup>

- Containerization: Collect all waste, including contaminated absorbent materials and disposable PPE, in a clearly labeled, sealed, and chemically compatible container.
- Disposal Route: Dispose of the hazardous waste through a licensed and approved waste disposal contractor. Do not empty into drains.<sup>[2]</sup> Adhere to all local, state, and federal regulations for hazardous waste disposal.

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